

# Safe Disposal of N-Methylform-D1-amide: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Methylform-D1-amide*

Cat. No.: *B1418710*

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical reagents like **N-Methylform-D1-amide** is a critical component of laboratory safety and environmental responsibility. This guide provides essential information for the safe handling and disposal of **N-Methylform-D1-amide**, ensuring compliance with safety regulations and minimizing environmental impact.

## Key Physical and Chemical Properties

Understanding the properties of **N-Methylform-D1-amide** is foundational to its safe handling. The following table summarizes key quantitative data, primarily based on its non-deuterated analogue, N-Methylformamide.

Property	Value
Molecular Formula	C2H4DNO
Molecular Weight	60.07 g/mol [1]
Physical State	Liquid[2][3]
Appearance	Colorless liquid[2][3]
Boiling Point	199-201 °C[2]
Melting Point	-3.2 °C[2]
Flash Point	98 °C[4]
Autoignition Temperature	425 °C[2][4]
Density	1.011 g/cm <sup>3</sup> at 20 °C[4]
Solubility	Soluble in water[2][3]

## Health Hazard Information

**N-Methylform-D1-amide** is classified as a substance with significant health risks. It is harmful in contact with skin and is suspected of damaging the unborn child.[3][4] In case of exposure, consult the Safety Data Sheet (SDS) and seek medical attention.

## Proper Disposal Protocol

The disposal of **N-Methylform-D1-amide** must be conducted in accordance with local, regional, national, and international regulations.[4] It should be treated as hazardous waste and disposed of at an approved waste disposal plant.[3]

Step-by-Step Disposal Procedure:

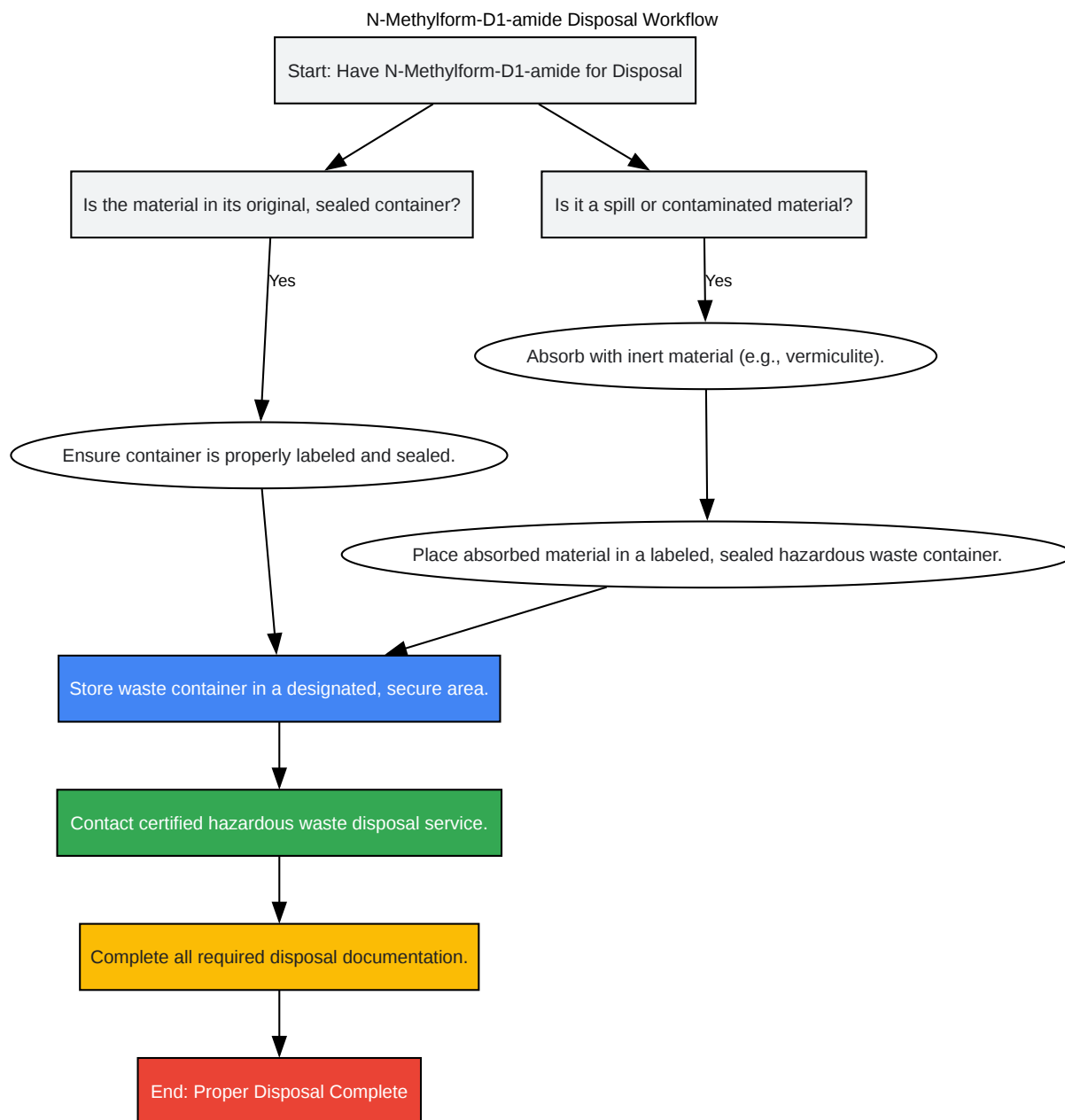
- **Consult Regulations:** Before initiating disposal, consult your institution's environmental health and safety (EHS) office and review all applicable regulations.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves, protective clothing, eye protection, and face protection when handling **N-**

**Methylform-D1-amide.**<sup>[4]</sup>

- Containment: Ensure the waste is stored in a suitable, clearly labeled, and tightly sealed container to prevent leaks or spills.<sup>[5]</sup> Containers that have been opened must be carefully resealed and kept upright.<sup>[5]</sup>
- Waste Collection:
  - For Unused Product: If the original container is to be disposed of, ensure it is securely closed.
  - For Spills: In the event of a spill, absorb the material with an inert absorbent material (e.g., vermiculite, dry sand).<sup>[5]</sup> Do not use combustible materials such as sawdust. Once absorbed, collect the material and place it in a suitable, closed container for disposal as hazardous waste.<sup>[5]</sup>
- Storage Pending Disposal: Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible substances, until it can be collected by a licensed hazardous waste disposal service.<sup>[2]</sup>
- Documentation: Maintain accurate records of the disposed chemical, including its name, quantity, and date of disposal, as required by your institution and local regulations.
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through a certified environmental management company. Do not dispose of **N-Methylform-D1-amide** down the drain or in regular trash.<sup>[5]</sup>

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **N-Methylform-D1-amide**.



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Caption: A flowchart outlining the procedural steps for the safe disposal of **N-Methylform-D1-amide**.

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## References

- 1. N-Methylform-D1-amide | C<sub>2</sub>H<sub>5</sub>NO | CID 44887737 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 3. assets.thermofisher.cn [assets.thermofisher.cn]
- 4. bg.cpachem.com [bg.cpachem.com]
- 5. chemicalbook.com [chemicalbook.com]
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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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